

# 2,5-Dibromo-3-methylpyridine molecular weight and formula

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## Compound of Interest

Compound Name: 2,5-Dibromo-3-methylpyridine

Cat. No.: B189406

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## Technical Data Sheet: 2,5-Dibromo-3-methylpyridine

This document provides essential chemical and physical data for **2,5-Dibromo-3-methylpyridine**, a compound relevant to researchers and professionals in the fields of chemical synthesis and drug development.

## Chemical Properties

Below is a summary of the key identifiers and properties of **2,5-Dibromo-3-methylpyridine**.

| Property          | Value                                    |
|-------------------|------------------------------------------|
| Molecular Formula | C6H5Br2N[1][2][3][4]                     |
| Molecular Weight  | 250.92 g/mol [1][2][4]                   |
| CAS Number        | 3430-18-0[1][2][5]                       |
| Appearance        | White to white-yellowish solid powder[5] |
| Purity            | 98%[2][5]                                |
| Melting Point     | 42-48 °C[5]                              |
| InChI Key         | LIMXEVCFAUTBCK-UHFFFAOYSA-N[2]           |
| SMILES String     | Cc1cc(Br)cnc1Br[2]                       |

Note: The request for experimental protocols and signaling pathway diagrams is not applicable to the presentation of fundamental molecular data for a single chemical compound.

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